

CX-6258 hydrochloride solubility in DMSO and buffers

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Compound of Interest

Compound Name: CX-6258 hydrochloride

Cat. No.: B606854

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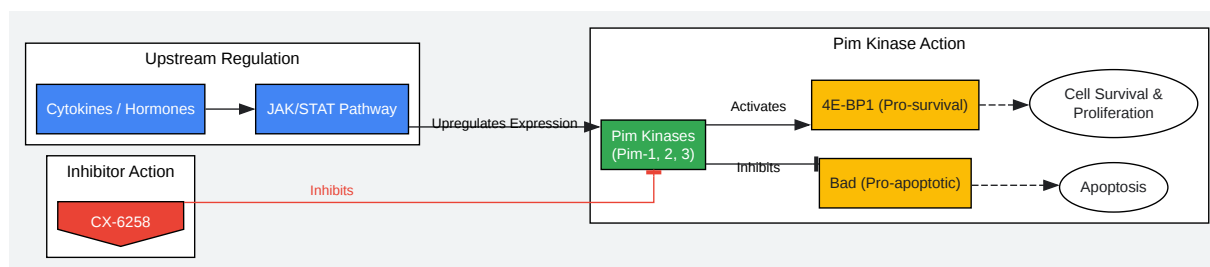
CX-6258 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and use of **CX-6258 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is CX-6258 and what is its mechanism of action?

CX-6258 is a potent, orally bioavailable, and selective pan-Pim kinase inhibitor.^{[1][2][3][4]} It targets all three isoforms of the Pim kinase family (Pim-1, Pim-2, and Pim-3), which are serine/threonine kinases involved in regulating cell survival and apoptosis.^{[2][4]} By inhibiting Pim kinases, CX-6258 prevents the phosphorylation of downstream targets like the pro-apoptotic protein Bad and the translation regulator 4E-BP1, leading to anti-proliferative effects in various cancer cell lines.^{[1][2][3][5]}



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Caption: Simplified signaling pathway of CX-6258 action.

Q2: What are the recommended solvents and solubility limits for **CX-6258 hydrochloride**?

CX-6258 hydrochloride is soluble in DMSO and has limited solubility in water. It is important to note that different vendors report slightly different solubility values, and the hydrate form may have different characteristics than the free base. The following tables summarize the available data.

Table 1: Solubility of **CX-6258 Hydrochloride** and Related Forms

| Compound Form | Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes |
|---------------------|---------|-----------------------|--------------------------|---|
| CX-6258 HCl Hydrate | DMSO | 25 mg/mL | 48.41 mM | Use fresh, non-hygroscopic DMSO. Ultrasonic assistance recommended. [6] |
| CX-6258 HCl Hydrate | Water | 7.14 mg/mL | 13.83 mM | Requires sonication, warming, and heating to 60°C. [6] |
| CX-6258 (Free Base) | DMSO | ≥ 50 mg/mL | 108.24 mM | Saturation unknown. [5] |
| CX-6258 (Free Base) | DMSO | 25 mg/mL | 50.16 mM | [1] |
| CX-6258 (Free Base) | DMSO | 22.5 mg/mL | 48.71 mM | Sonication is recommended. [7] |
| CX-6258 (Free Base) | DMSO | 5 mg/mL | - | [8] |
| CX-6258 (Free Base) | Water | Insoluble | - | [1] [9] |
| CX-6258 (Free Base) | Ethanol | 2 mg/mL | - | [1] |

Q3: How should I store **CX-6258 hydrochloride** stock solutions?

For long-term stability, stock solutions should be aliquoted and stored at low temperatures.

Table 2: Recommended Storage Conditions for Stock Solutions

| Temperature | Duration | Notes |
|-------------|---------------|---|
| -80°C | Up to 2 years | Recommended for long-term storage. [3] [5] |
| -20°C | Up to 1 year | Suitable for intermediate-term storage. [3] [5] |

Always use tightly sealed containers to prevent solvent evaporation and absorption of moisture.

Troubleshooting Guides

This section addresses common issues encountered when working with **CX-6258 hydrochloride**.

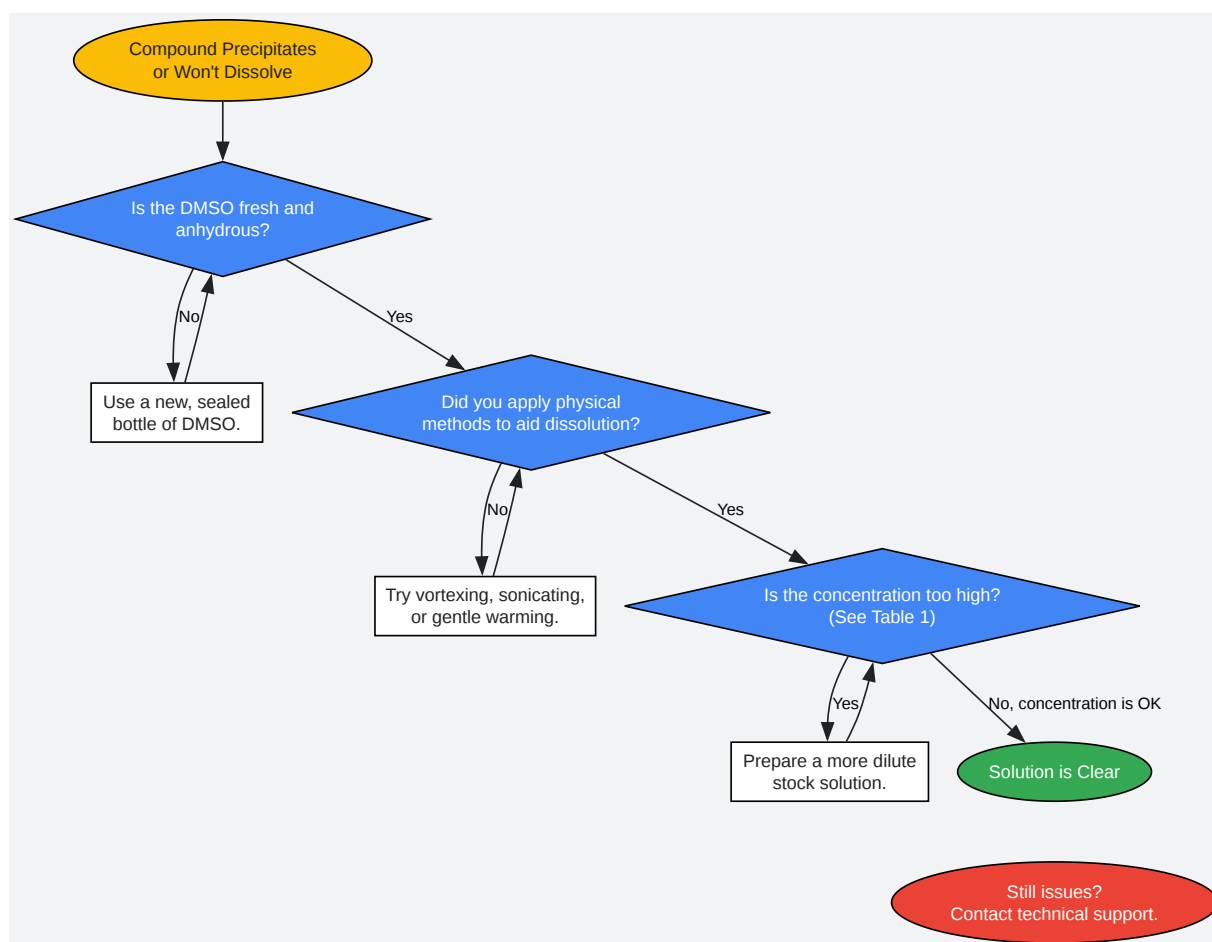
Problem: The compound is not fully dissolving in DMSO.

Cause 1: DMSO Quality DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. Water contamination in DMSO can significantly reduce the solubility of CX-6258.[\[1\]](#)[\[6\]](#)

- Solution: Always use fresh, anhydrous, or newly opened DMSO for preparing stock solutions. Avoid using DMSO from a bottle that has been open for an extended period.

Cause 2: Insufficient Physical Agitation The compound may require energy to fully dissolve, especially at higher concentrations.

- Solution: Aid dissolution by vortexing, sonicating the solution in an ultrasonic bath, or gentle warming.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Be cautious with heating, as it can potentially degrade the compound. A brief warming to 60°C has been suggested for aqueous preparations.[\[5\]](#)[\[6\]](#)



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Caption: Troubleshooting workflow for CX-6258 solubility issues.

Problem: I need to prepare an aqueous solution for an in vivo experiment.

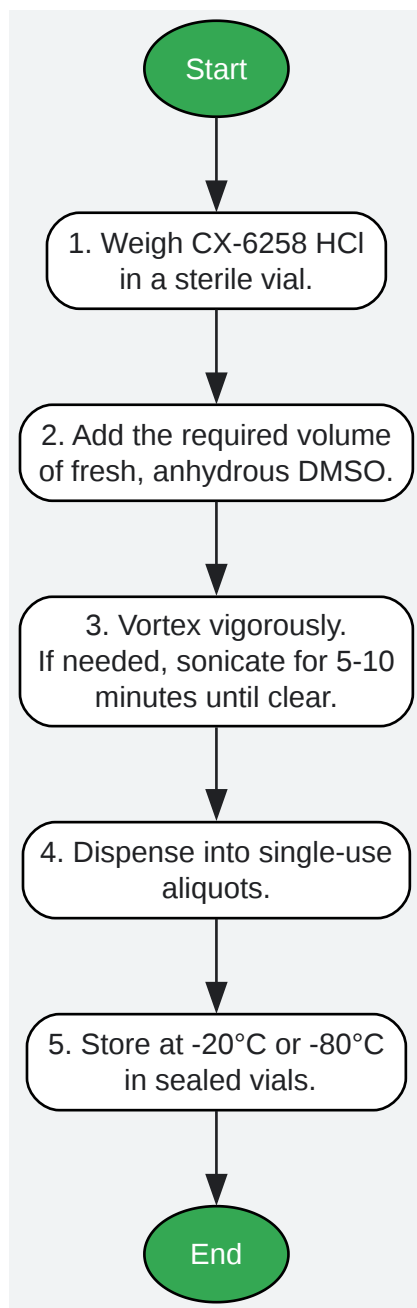
CX-6258 hydrochloride is not readily soluble in plain aqueous buffers. A formulation with co-solvents is required for in vivo administration.

- Solution: Use a multi-component solvent system. Several formulations have been reported. Always add the solvents sequentially and ensure the solution is clear before adding the next component.

Experimental Protocols

Protocol 1: Preparation of a 25 mg/mL DMSO Stock Solution

This protocol is for preparing a high-concentration stock solution for in vitro use or for further dilution into in vivo formulations.



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Caption: Workflow for preparing a DMSO stock solution.

- Preparation: Aseptically weigh the desired amount of **CX-6258 hydrochloride** powder into a sterile, conical tube or vial.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 25 mg/mL.

- Dissolution: Vortex the mixture thoroughly. If particulates remain, place the vial in an ultrasonic water bath until the solution becomes clear.[6]
- Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed cryovials. Store at -20°C for short-term or -80°C for long-term use.[3][5]

Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol describes the preparation of a 2.75 mg/mL dosing solution using a co-solvent system of DMSO, PEG300, and Tween-80 in saline.[3][5]

- Start with Stock: Begin with a prepared high-concentration stock of CX-6258 in DMSO (e.g., 27.5 mg/mL).
- Step 1: In a sterile tube, add 400 µL of PEG300.
- Step 2: Add 100 µL of the 27.5 mg/mL DMSO stock solution to the PEG300. Mix thoroughly until the solution is clear.
- Step 3: Add 50 µL of Tween-80 to the mixture. Mix again until the solution is clear.
- Step 4: Add 450 µL of saline to bring the total volume to 1 mL. The final concentration will be 2.75 mg/mL.
- Use Promptly: This formulation should be prepared fresh and used immediately for optimal results.[1] If precipitation occurs, gentle warming and sonication can be used to aid dissolution.[3]

Disclaimer: All protocols and data are provided for research use only. Researchers should validate these methods for their specific experimental context.

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